

Technical Support Center: [Sar9,Met(O2)11]- Substance P Reconstitution & Solubility

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Compound of Interest

Compound Name: [Sar9,Met(O2)11]-SP

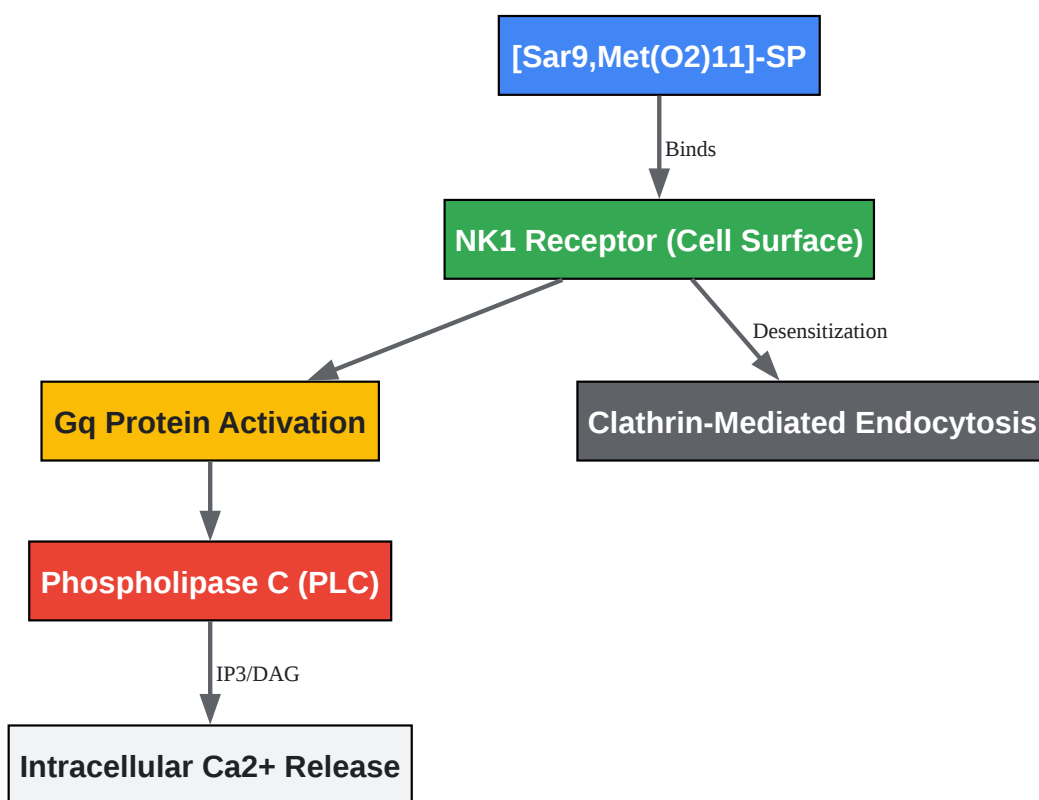
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Welcome to the Application Support Center. This guide addresses the most common critical failure point when working with [Sar9,Met(O2)11]-Substance P: peptide precipitation during formulation for in vivo studies.

Mechanism of Action & Chemical

Profile[Sar9,Met(O2)11]-Substance P is a highly selective neurokinin-1 (NK1) tachykinin receptor agonist[1]. The specific structural modifications—Sarcosine at position 9 and Methionine sulfone at position 11—confer resistance to enzymatic degradation and prevent oxidation, making it a robust tool for studying pain transmission, airway inflammation, and receptor endocytosis[2].



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Caption: Mechanism of **[Sar9,Met(O2)11]-SP** binding to NK1R, triggering Gq signaling and internalization.

The Causality of Solubility: Water vs. Saline

The Core Issue: Researchers frequently report that **[Sar9,Met(O2)11]-SP** forms a cloudy suspension when dissolved directly in 0.9% NaCl (saline) or PBS, despite vendor data stating it is highly soluble^[1].

The Mechanistic Explanation: The peptide sequence (Arg-Pro-Lys-Pro-Gln-Gln-Phe-Phe-Sar-Leu-Met(O2)-NH₂) is highly amphipathic. The N-terminus contains positively charged basic residues (Arg₁, Lys₃), while the C-terminus is heavily hydrophobic.

- In Pure Water: The lack of counter-ions allows the positive charges on Arg₁ and Lys₃ to exert maximal electrostatic repulsion between peptide monomers. This keeps the peptide soluble up to 50–100 mg/mL^[2].
- In Saline/PBS: The high ionic strength (Na⁺, Cl⁻, PO₄³⁻) creates a hydration shell that shields these positive charges. Without electrostatic repulsion, the hydrophobic C-termini rapidly associate via intermolecular hydrophobic interactions. This "salting out" effect causes immediate aggregation and precipitation.

Quantitative Solubility Data

Solvent System	Max Solubility	Sonication Required?	Stability	Recommended Application
Sterile H ₂ O	50 - 100 mg/mL	Yes	High (-80°C)	Master stock preparation[2]
DMSO	> 10 mg/mL	Yes	High (-80°C)	Alternative master stock[3]
0.9% Saline	< 1 mg/mL	N/A (Precipitates)	Low	Final in vivo working solution
PBS (pH 7.4)	< 1 mg/mL	N/A (Precipitates)	Low	Final in vitro assay solution
Co-solvent System*	2 mg/mL	Yes	Medium	High-concentration in vivo use[3]

*Co-solvent System: 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline[3].

Troubleshooting FAQs

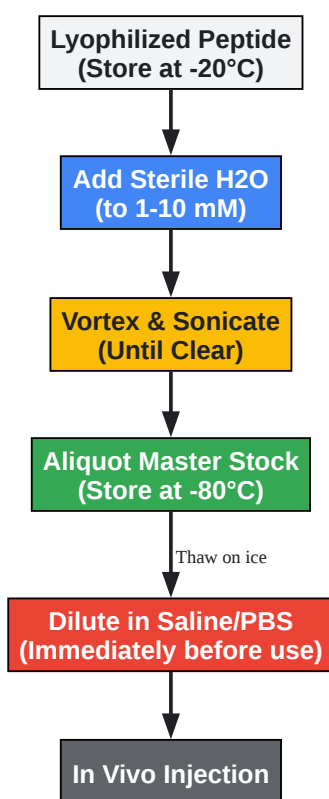
Q1: I added 0.9% saline directly to the lyophilized vial to make a 10 mM stock, and it immediately turned cloudy. What happened? A1: You induced a rapid salting-out effect. The high ionic strength of the saline neutralized the peptide's electrostatic repulsion. Never use saline or PBS to reconstitute the primary master stock. Always use sterile water or DMSO first.

Q2: Can I salvage my precipitated peptide solution? A2: If you used saline, you can attempt to salvage it by adding DMSO (up to 10% final volume) and sonicating the vial in a warm water bath (37°C) for 15 minutes. However, for critical dose-response curves, we strongly recommend discarding the suspension and starting fresh to ensure accurate molarity.

Q3: My in vivo protocol requires physiological osmolarity to prevent tissue necrosis at the injection site. How do I achieve this if I can't dissolve the peptide in saline? A3: Prepare a highly concentrated master stock in sterile water (e.g., 5 mM or 10 mM). When you are ready to inject, dilute this stock 1:100 or 1:1000 into 0.9% saline. The final peptide concentration will be low enough to prevent aggregation, and the trace amount of water will not significantly alter the overall osmolarity of the injected volume[4].

Self-Validating Experimental Protocols

To guarantee experimental reproducibility, follow these step-by-step workflows.



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Caption: Step-by-step workflow for the reconstitution and dilution of **[Sar9,Met(O2)11]-SP**.

Protocol A: Preparation of Aqueous Master Stock (Standard Method)

This protocol utilizes water to maintain electrostatic repulsion.

- **Equilibration:** Remove the lyophilized **[Sar9,Met(O2)11]-SP** vial from -20°C storage and allow it to reach room temperature in a desiccator for 30 minutes. (Validation check: Condensation on the inside of the vial indicates incomplete equilibration, which can degrade the peptide).
- **Solvent Addition:** Add sterile, endotoxin-free H₂O to achieve a concentration of 5 mM to 10 mM[2].
- **Agitation:** Vortex gently for 30 seconds.
- **Sonication:** Place the vial in an ultrasonic water bath for 2–5 minutes. (Validation check: Hold the vial against a dark background. The solution must be 100% optically clear with no floating particulates).
- **Aliquot & Store:** Divide into single-use aliquots (e.g., 10 µL) and store immediately at -80°C. Avoid repeated freeze-thaw cycles[2].

Protocol B: High-Concentration In Vivo Formulation (Co-Solvent Method)

Use this protocol if your experiment requires a high injection dose where simple saline dilution would still cause precipitation.

- **Primary Dissolution:** Dissolve the lyophilized peptide in 100% DMSO to achieve 10% of your final target volume. Sonicate until clear.
- **PEG Addition:** Add PEG300 dropwise while vortexing, to reach 40% of the final volume[3].
- **Surfactant Addition:** Add Tween 80 to reach 5% of the final volume. Vortex vigorously.

- Saline Dilution: Finally, add 0.9% Saline to make up the remaining 45% of the volume[3]. (Validation check: The sequential addition is critical. Adding saline before the PEG/Tween will cause irreversible precipitation).

References

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Sources

- [1. MedChemExpress \[Sar9, Met\(O2\)11\]-Substance P 5 mg | Buy Online | MedChemExpress | Fisher Scientific \[fishersci.fi\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Substance P | Endogenous Metabolite | Neurokinin receptor | TargetMol \[targetmol.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
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